

physical properties of ((difluoromethyl)sulfonyl)benzene

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Compound of Interest

Compound Name: ((Difluoromethyl)sulfonyl)benzene

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An In-depth Technical Guide to the Physical Properties of ((Difluoromethyl)sulfonyl)benzene

Introduction

((Difluoromethyl)sulfonyl)benzene, also known as Difluoromethyl Phenyl Sulfone, is a significant organofluorine compound with the chemical formula $C_7H_6F_2O_2S$ and CAS Number 1535-65-5.[1][2][3] This compound has garnered considerable attention within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its utility stems from the unique electronic properties conferred by the difluoromethyl group, making it a valuable reagent for introducing the difluoromethyl moiety into other molecules—a common strategy in drug design to enhance metabolic stability, lipophilicity, and bioavailability.[4] This guide provides a comprehensive overview of the core physical properties of **((difluoromethyl)sulfonyl)benzene**, offering field-proven insights and detailed experimental protocols for their determination, tailored for researchers, scientists, and drug development professionals.

Core Physical Properties: A Quantitative Overview

The physical characteristics of a compound are fundamental to its handling, purification, and application in synthetic protocols. For **((difluoromethyl)sulfonyl)benzene**, these properties dictate its behavior in various solvents and reaction conditions.

Property	Value	Source(s)
Molecular Weight	192.18 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid or solid	[2][5]
Melting Point	24-25 °C	[1][3]
Boiling Point	289.547 °C at 760 mmHg; 115-120 °C at 7 Torr	[1][3]
Density	1.348 g/cm ³	[1][3]
Refractive Index	1.5000	[1][3]
Flash Point	128 °C (262.4 °F)	[1][5]
Solubility	Soluble in water and chloroform; Slightly soluble in methanol.	[1][3]
Storage	Store under inert gas (Nitrogen or Argon) at 2–8 °C.	[1][3][5]

Expert Analysis of Physical Properties

The quantitative data presented above provides a snapshot of the compound's physical nature. A deeper understanding of these properties is crucial for its effective application.

- **Melting and Boiling Points:** The melting point of 24-25 °C indicates that **((difluoromethyl)sulfonyl)benzene** can exist as either a low-melting solid or a liquid at ambient laboratory temperatures.[1][3] This necessitates careful handling and storage. The high boiling point at atmospheric pressure suggests that it has low volatility, which is advantageous for reactions conducted at elevated temperatures.[1] However, for purification, vacuum distillation is preferable to prevent potential thermal decomposition.
- **Solubility Profile:** The reported solubility in both polar (water, methanol) and non-polar (chloroform) solvents is noteworthy.[1][3] The polar sulfonyl group (SO₂) contributes to its miscibility with polar solvents, while the phenyl ring provides non-polar character, allowing for

dissolution in solvents like chloroform. This versatile solubility is a key attribute for its use in a wide range of reaction media. The principle of "like dissolves like" is a guiding factor here; the molecule possesses both polar and non-polar regions, enabling this broad solubility.[6]

- **Density and Refractive Index:** With a density of 1.348 g/cm³, it is denser than water.[1] This is an important consideration for aqueous workups, as it will form the lower layer. The refractive index is a useful parameter for quick purity checks of liquid samples.

Experimental Protocols for Property Determination

The following protocols are self-validating systems for the accurate determination of the key physical properties of **((difluoromethyl)sulfonyl)benzene**.

Melting Point Determination

The melting point is a critical indicator of purity.[7] Pure crystalline compounds exhibit a sharp melting range of 0.5-1.0°C, whereas impurities typically depress the melting point and broaden the range.[7]

Methodology: Thiele Tube Method

- **Sample Preparation:** Finely powder a small amount of solid **((difluoromethyl)sulfonyl)benzene**. [7] Pack the powder into a capillary tube to a height of 1-2 mm by tapping the sealed end on a hard surface. [8][9]
- **Apparatus Setup:** Attach the capillary tube to a calibrated thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. [7]
- **Heating:** Suspend the thermometer and capillary tube in a Thiele tube containing a high-boiling point liquid like mineral oil. [7]
- **Observation:** Gently heat the side arm of the Thiele tube with a Bunsen burner to ensure uniform heating via convection. [7] The heating rate should be slow, approximately 1-2°C per minute, as the temperature approaches the expected melting point. [7]
- **Data Recording:** Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point range is T1-T2. [10]



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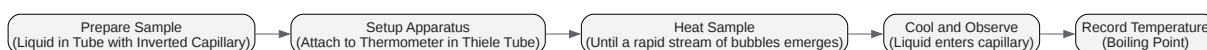
Caption: Workflow for Melting Point Determination.

Boiling Point Determination

Due to the high boiling point, the Thiele tube method is also suitable for determining the boiling point of small quantities.[11]

Methodology: Capillary Inversion Method

- Sample Preparation: Fill a small test tube or fusion tube with 0.5-1 mL of liquid **((difluoromethyl)sulfonyl)benzene**.
- Capillary Insertion: Place a melting point capillary tube, sealed at one end, into the liquid with the open end down.[12]
- Apparatus Setup: Attach the tube to a thermometer and suspend it in a Thiele tube as described for melting point determination.
- Heating: Heat the Thiele tube's side arm. As the temperature rises, air trapped in the capillary tube will be expelled.
- Observation: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, remove the heat.
- Data Recording: The liquid will begin to cool. The boiling point is the temperature at which the bubble stream stops and the liquid is drawn back into the capillary tube.[11][12] This is the point where the external pressure equals the vapor pressure of the liquid.[12]



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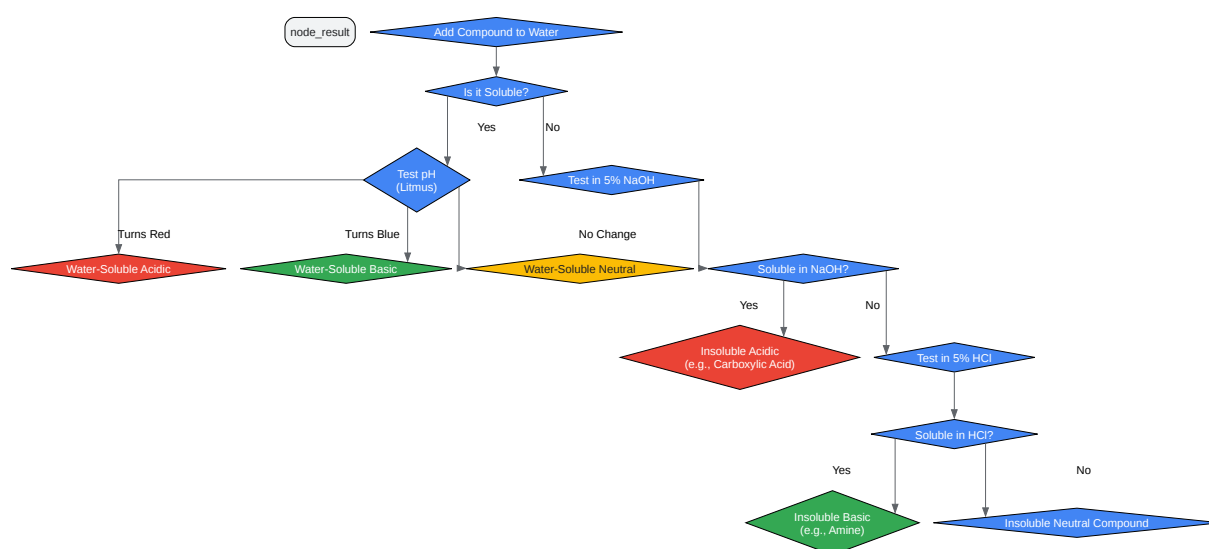
Caption: Workflow for Boiling Point Determination.

Solubility Determination

A qualitative assessment of solubility is often the first step in designing a reaction or purification protocol.

Methodology: Small-Scale Test Tube Method

- Initial Test: Place approximately 10-20 mg of **((difluoromethyl)sulfonyl)benzene** into a small test tube.
- Solvent Addition: Add the chosen solvent (e.g., water, methanol, chloroform) dropwise, up to about 1 mL.^[13]
- Observation: After each addition, vigorously shake the tube and observe if the compound dissolves completely.^[13]
- Classification:
 - Soluble: If the compound dissolves completely.
 - Slightly Soluble: If a portion of the compound dissolves.
 - Insoluble: If the compound does not visibly dissolve.
- Acid/Base Test (if applicable): For compounds with unknown properties, subsequent tests in 5% HCl and 5% NaOH can indicate the presence of basic or acidic functional groups, respectively.^[14]



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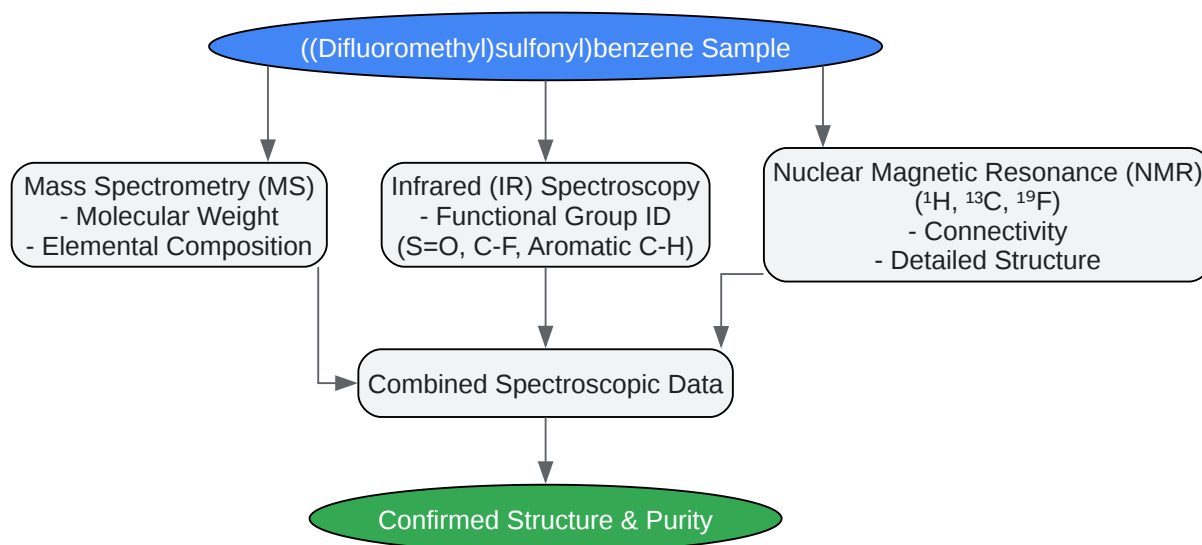
Caption: Logical workflow for qualitative solubility testing.

Spectroscopic and Spectrometric Characterization

While physical properties define the bulk behavior of a compound, spectroscopic techniques provide insight into its molecular structure, which is the ultimate determinant of these properties.

Analytical Workflow

A combination of techniques is essential for unambiguous structure elucidation and purity confirmation.[15]



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